

# early discovery and history of 5-nitroso-1Himidazole

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An In-depth Technical Guide to the Early Discovery and History of 5-Nitroso-1H-imidazole

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This document provides a detailed overview of the early discovery and history of **5-nitroso-1H-imidazole**. Due to the limited availability of specific historical and experimental data in publicly accessible literature, this guide focuses on the fundamental properties of the compound and places its potential synthesis and reactivity in the context of well-established imidazole chemistry. This guide summarizes its physicochemical properties and outlines hypothetical early-stage experimental protocols based on related compounds.

#### Introduction

The imidazole ring is a fundamental scaffold in medicinal chemistry, present in numerous natural products and synthetic drugs. The introduction of a nitroso group at the 5-position of the imidazole ring yields **5-nitroso-1H-imidazole**, a molecule with potential for diverse chemical reactivity and biological activity. While detailed historical accounts of its specific discovery are not readily available in scientific literature, its existence and basic properties are documented in chemical databases. This guide aims to provide a comprehensive technical resource based on available data and established principles of imidazole chemistry.

## **Physicochemical Properties**



The fundamental properties of **5-nitroso-1H-imidazole** are crucial for understanding its potential applications and for designing synthetic and analytical procedures. The following table summarizes key quantitative data for the compound.

Property	Value	Source
Molecular Formula	С₃Н₃N₃О	PubChem
Molecular Weight	97.08 g/mol	PubChem
CAS Number	116333-47-2	PubChem
IUPAC Name	5-nitroso-1H-imidazole	PubChem
SMILES	C1=C(NC=N1)N=O	PubChem
InChI Key	CHOXHAVAKAHYNS- UHFFFAOYSA-N	PubChem

Table 1: Physicochemical Properties of **5-nitroso-1H-imidazole**.[1]

# Hypothetical Early Synthesis and Experimental Protocols

While the specific historical synthesis of **5-nitroso-1H-imidazole** is not documented in the available literature, a plausible synthetic route can be inferred from the general chemistry of imidazoles. The nitrosation of an activated imidazole precursor would be the most direct approach.

## General Synthetic Approach: Nitrosation of Imidazole

The introduction of a nitroso group onto an aromatic ring typically involves the use of a nitrosating agent, such as nitrous acid (generated in situ from a nitrite salt and a strong acid), under controlled temperature conditions.

Reaction: Imidazole + NaNO<sub>2</sub> + HCl → **5-nitroso-1H-imidazole** + NaCl + H<sub>2</sub>O

Detailed Hypothetical Protocol:



- Preparation of the Reaction Mixture: A solution of 1H-imidazole (1 equivalent) in a suitable solvent (e.g., water or a water/alcohol mixture) is prepared in a reaction vessel equipped with a stirrer and a cooling bath.
- Acidification: The solution is cooled to 0-5 °C, and a strong acid, such as hydrochloric acid, is added dropwise to create an acidic environment.
- Nitrosation: A solution of sodium nitrite (NaNO<sub>2</sub>) (1-1.2 equivalents) in water is prepared and added dropwise to the cooled imidazole solution over a period of 30-60 minutes, ensuring the temperature remains below 5 °C.
- Reaction Monitoring: The reaction progress would be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to determine the consumption of the starting material and the formation of the product.
- Work-up and Isolation: Upon completion, the reaction mixture is neutralized with a suitable base (e.g., sodium bicarbonate). The product, 5-nitroso-1H-imidazole, could then be extracted with an organic solvent (e.g., ethyl acetate). The organic layers are combined, dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product would likely be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system.

#### Characterization

The structure of the synthesized **5-nitroso-1H-imidazole** would be confirmed using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would be used to confirm the presence and connectivity of the protons and carbons in the imidazole ring.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound.
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the functional groups, particularly the N=O stretch of the nitroso group.



Ultraviolet-Visible (UV-Vis) Spectroscopy: To determine the electronic absorption properties
of the molecule.

## **Logical Relationships and Experimental Workflows**

The synthesis and characterization of **5-nitroso-1H-imidazole** would follow a logical workflow common in synthetic chemistry.



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Caption: Hypothetical workflow for the synthesis and characterization of **5-nitroso-1H-imidazole**.

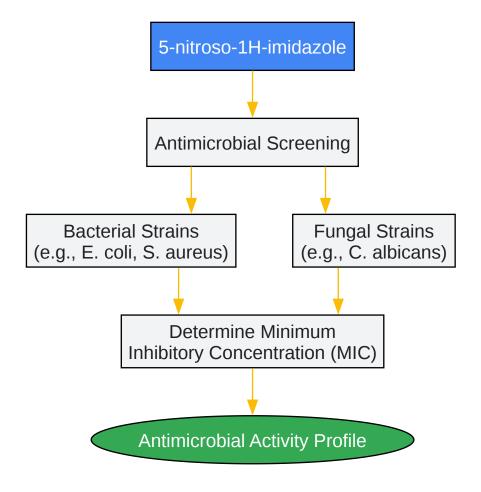
### **Potential Early-Stage Biological Investigations**

Given the well-documented biological activities of other nitro- and nitroso-substituted imidazoles, it is plausible that early investigations into **5-nitroso-1H-imidazole** would have focused on its potential as an antimicrobial or radiosensitizing agent.

## **Antimicrobial Activity Screening**

A logical first step in assessing the biological potential of a new imidazole derivative would be to screen it for antimicrobial activity against a panel of bacteria and fungi.





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Caption: Logical workflow for preliminary antimicrobial screening.

#### Conclusion

While the specific historical details surrounding the initial discovery of **5-nitroso-1H-imidazole** are not prominent in the scientific literature, its fundamental properties are known. This guide provides a comprehensive overview based on available data and logical inference from the broader field of imidazole chemistry. The outlined hypothetical experimental protocols and workflows serve as a foundational reference for researchers interested in the synthesis, characterization, and potential biological evaluation of this and related compounds. Further investigation into historical chemical archives and patent literature may yet uncover the original reports of this molecule's discovery.



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#### References

- 1. 5-Nitroso-1H-imidazole | C3H3N3O | CID 53721518 PubChem [pubchem.ncbi.nlm.nih.gov]
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